

An In-depth Technical Guide to 1-Bromoundecane-d3: Chemical Properties and Stability

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Compound of Interest

Compound Name: 1-Bromoundecane-d3

Cat. No.: B15554811

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, stability, and analytical methodologies for **1-Bromoundecane-d3**. This deuterated long-chain alkyl halide is a valuable tool in various research and development applications, particularly as an internal standard in bioanalytical studies.

Chemical Properties

1-Bromoundecane-d3, with the CAS number 1219805-63-6, is the deuterated isotopologue of 1-bromoundecane. The deuterium labeling is typically at the terminal methyl group (position 11), resulting in the chemical formula $C_{11}H_{20}D_3Br$. Below is a summary of its key chemical and physical properties. Where specific data for the deuterated compound is not publicly available, data for the non-deuterated analog (1-bromoundecane, CAS 693-67-4) is provided as a close approximation.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₀ D ₃ Br	N/A
Molecular Weight	238.22 g/mol	N/A
CAS Number	1219805-63-6	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	137-138 °C at 18 mmHg (for non-deuterated)	[3]
Melting Point	-9 °C (for non-deuterated)	[3]
Density	1.054 g/mL at 25 °C (for non-deuterated)	[3]
Refractive Index	n _{20/D} 1.457 (for non-deuterated)	[3]
Solubility	Insoluble in water; soluble in organic solvents like ethers and alcohols.[2]	N/A
Isotopic Purity	Typically >98% (Varies by supplier, requires Certificate of Analysis)	N/A

Stability and Storage

Proper handling and storage are crucial to maintain the chemical and isotopic integrity of **1-Bromoundecane-d3**.

Recommended Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[4] Protect from light and moisture to prevent degradation and hydrogen-deuterium (H-D) exchange. For long-term storage, refrigeration is recommended.

Stability: **1-Bromoundecane-d3** is generally stable under normal storage conditions. However, like other alkyl halides, it can be susceptible to degradation through nucleophilic substitution or elimination reactions.

Incompatibilities: Avoid contact with strong oxidizing agents and strong bases, which can lead to vigorous reactions.[2]

Experimental Protocols

The following are detailed methodologies for key experiments related to the analysis of **1-Bromoundecane-d3**.

Quantitative Nuclear Magnetic Resonance (qNMR) for Purity and Isotopic Enrichment Assessment

Objective: To determine the chemical purity and isotopic enrichment of **1-Bromoundecane-d3**.

Instrumentation:

- High-field NMR spectrometer (e.g., 400 MHz or higher)
- High-precision 5 mm NMR tubes

Materials:

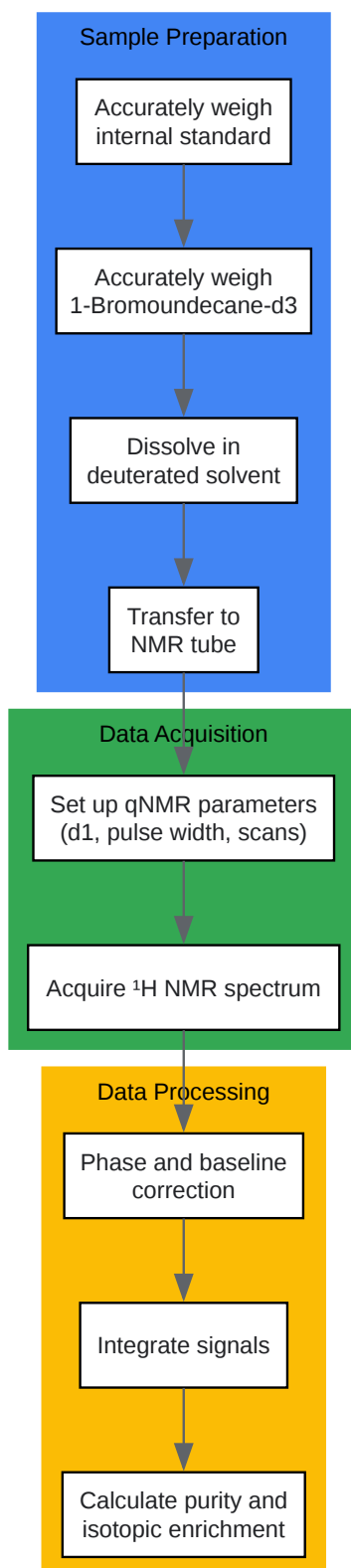
- **1-Bromoundecane-d3** sample
- High-purity internal standard (e.g., maleic acid, dimethyl sulfone) with a known certified purity.
- Deuterated solvent (e.g., Chloroform-d, CDCl₃)

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of the internal standard into a clean, dry vial.
 - Accurately weigh a suitable amount of the **1-Bromoundecane-d3** sample into the same vial. The molar ratio of analyte to internal standard should be between 0.5 and 2.[5]

- Add a sufficient volume of the deuterated solvent to completely dissolve the sample and internal standard.
- Vortex or sonicate briefly to ensure homogeneity.
- Transfer the solution to an NMR tube.
- ¹H NMR Data Acquisition:
 - Pulse Program: Standard single-pulse experiment.
 - Relaxation Delay (d1): Set to at least 5 times the longest T₁ of both the analyte and the internal standard to ensure full relaxation. A typical starting value is 30-60 seconds.[5]
 - Pulse Width: Calibrated 90° pulse.
 - Acquisition Time: At least 3 seconds.[5]
 - Number of Scans: Sufficient to achieve a signal-to-noise ratio (S/N) of at least 250:1 for the signals being integrated.[6]
- Data Processing and Analysis:
 - Apply appropriate phasing and baseline correction to the spectrum.
 - Integrate a well-resolved signal from **1-Bromoundecane-d3** (e.g., the triplet corresponding to the -CH₂Br protons) and a signal from the internal standard.
 - The purity of the sample can be calculated using the following formula[7]: $P_{\text{sample}} = (S_{\text{sample}} / S_{\text{std}}) \times (N_{\text{std}} / N_{\text{sample}}) \times (M_{\text{sample}} / M_{\text{std}}) \times (m_{\text{std}} / m_{\text{sample}}) \times P_{\text{std}}$ Where:
 - P = Purity
 - S = Integral area
 - N = Number of protons for the integrated signal
 - M = Molecular weight

- m = Mass
- Isotopic Enrichment:
 - Isotopic enrichment is determined by comparing the integral of the residual proton signal at the deuterated position with the integral of a non-deuterated proton signal in the molecule.[\[8\]](#)



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Quantitative NMR (qNMR) experimental workflow.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identity Confirmation

Objective: To confirm the identity and assess the chemical purity of **1-Bromoundecane-d3** by separating it from volatile impurities.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS).
- Non-polar capillary column (e.g., DB-5ms or equivalent).

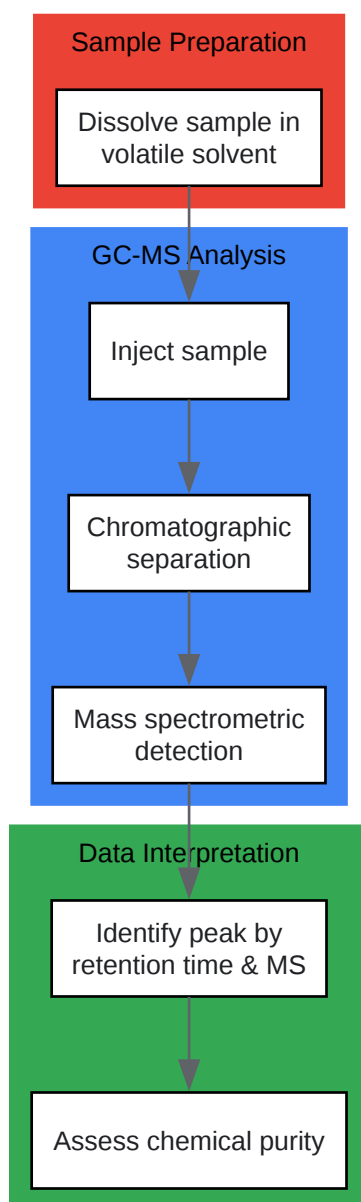
Materials:

- **1-Bromoundecane-d3** sample
- High-purity volatile solvent (e.g., hexane or dichloromethane)

Procedure:

- Sample Preparation:
 - Prepare a dilute solution of **1-Bromoundecane-d3** (e.g., 100 µg/mL) in the chosen solvent.
- GC-MS Parameters:
 - Injector: Split/splitless, operated in splitless mode.
 - Injector Temperature: 250 °C.
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold at 280 °C for 5 minutes.

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: m/z 40-400.
- Data Analysis:
 - Identify the peak corresponding to **1-Bromoundecane-d3** based on its retention time and mass spectrum.
 - The mass spectrum is expected to show a characteristic isotopic pattern for bromine (^{19}Br and ^{81}Br) and the molecular ion peak corresponding to the deuterated compound.
 - Assess purity by calculating the percent area of the main peak relative to the total area of all peaks in the chromatogram.



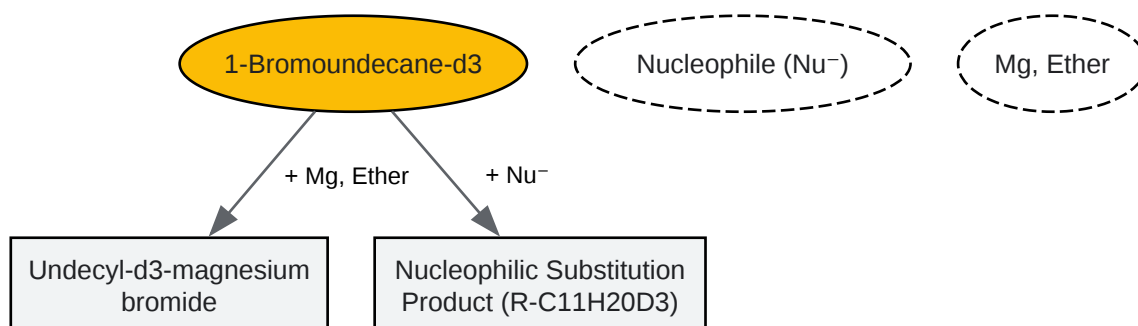
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GC-MS analysis workflow for **1-Bromoundecane-d3**.

Reactivity and Use in Synthesis

The primary reactivity of **1-Bromoundecane-d3** is governed by the carbon-bromine bond. The bromine atom is a good leaving group, making the molecule susceptible to nucleophilic substitution (S_N2) reactions.[2] This allows for the introduction of various nucleophiles to synthesize other deuterated long-chain compounds.

A significant application is in the preparation of the corresponding Grignard reagent, undecyl-d₃-magnesium bromide, by reacting with magnesium metal in an anhydrous ether solvent. This Grignard reagent is a powerful tool for forming new carbon-carbon bonds in organic synthesis.



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Key reactivity pathways of **1-Bromoundecane-d₃**.

Applications in Drug Development

Deuterated compounds like **1-Bromoundecane-d₃** are primarily used as internal standards in quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS) or GC-MS. The key advantages of using a stable isotope-labeled internal standard are:

- **Similar Physicochemical Properties:** It behaves almost identically to the non-deuterated analyte during sample extraction, chromatography, and ionization, which helps to accurately correct for matrix effects and variations in sample processing.
- **Mass Difference:** The mass difference allows the mass spectrometer to distinguish between the analyte and the internal standard.

While there are no specific public records of **1-Bromoundecane-d₃** being used in signaling pathway studies, its role as an internal standard is critical in pharmacokinetic and metabolic studies of long-chain aliphatic drug molecules or biomarkers. By enabling precise quantification, it supports the generation of reliable data for understanding drug absorption, distribution, metabolism, and excretion (ADME).

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